

"1-(6-Chloropyridazin-3-yl)azepane" handling and storage best practices

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Compound of Interest

Compound Name: 1-(6-Chloropyridazin-3-yl)azepane

Cat. No.: B182009

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Technical Support Center: 1-(6-Chloropyridazin-3-yl)azepane

Welcome to the technical support guide for **1-(6-Chloropyridazin-3-yl)azepane**. This document provides essential information for researchers, scientists, and drug development professionals on the safe handling, storage, and troubleshooting of common experimental issues related to this compound. Our goal is to ensure both the integrity of your research and the safety of your laboratory personnel.

Section 1: Chemical and Physical Properties

Understanding the fundamental properties of **1-(6-Chloropyridazin-3-yl)azepane** is crucial for its proper use.

Property	Value	Source
CAS Number	312318-48-2	
Molecular Formula	C10H14ClN3	
Molecular Weight	211.7 g/mol	

The structure of this compound incorporates a chlorinated pyridazine ring and an azepane moiety. The azepane ring, a seven-membered saturated heterocycle, is a versatile scaffold in

medicinal chemistry, appearing in various pharmaceutical drugs.[\[1\]](#)[\[2\]](#) The presence of the chlorinated pyridazine suggests reactivity towards nucleophilic substitution, a common consideration in synthetic protocols.

Section 2: Safety and Hazard Information

Prioritizing safety is paramount when working with any chemical compound. **1-(6-Chloropyridazin-3-yl)azepane** presents several hazards that must be addressed with appropriate safety measures.

Hazard Statements:[\[3\]](#)

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Precautionary Statements:[\[3\]](#)[\[4\]](#)[\[5\]](#)

- Prevention:
 - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
 - P264: Wash skin thoroughly after handling.
 - P271: Use only outdoors or in a well-ventilated area.
 - P280: Wear protective gloves/protective clothing/eye protection/face protection.
- Response:
 - P302+P352: IF ON SKIN: Wash with plenty of soap and water.
 - P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
 - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

- P312: Call a POISON CENTER or doctor if you feel unwell.
- Storage:
 - P403+P233: Store in a well-ventilated place. Keep container tightly closed.
 - P405: Store locked up.
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.

Personal Protective Equipment (PPE) Workflow



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Caption: Personal Protective Equipment (PPE) workflow before handling the compound.

Section 3: Handling and Storage Best Practices

Proper handling and storage are critical to maintain the stability and purity of **1-(6-Chloropyridazin-3-yl)azepane**, ensuring experimental reproducibility and safety.

FAQs: Handling

Q: How should I handle the solid form of this compound? A: Handle the compound in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of dust or vapors. [3][4] Use appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety goggles.[3] Avoid creating dust. If transferring solid, use techniques that minimize dust generation.

Q: What are the immediate first aid measures in case of exposure? A:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[3] If skin irritation persists, seek medical advice.[3]

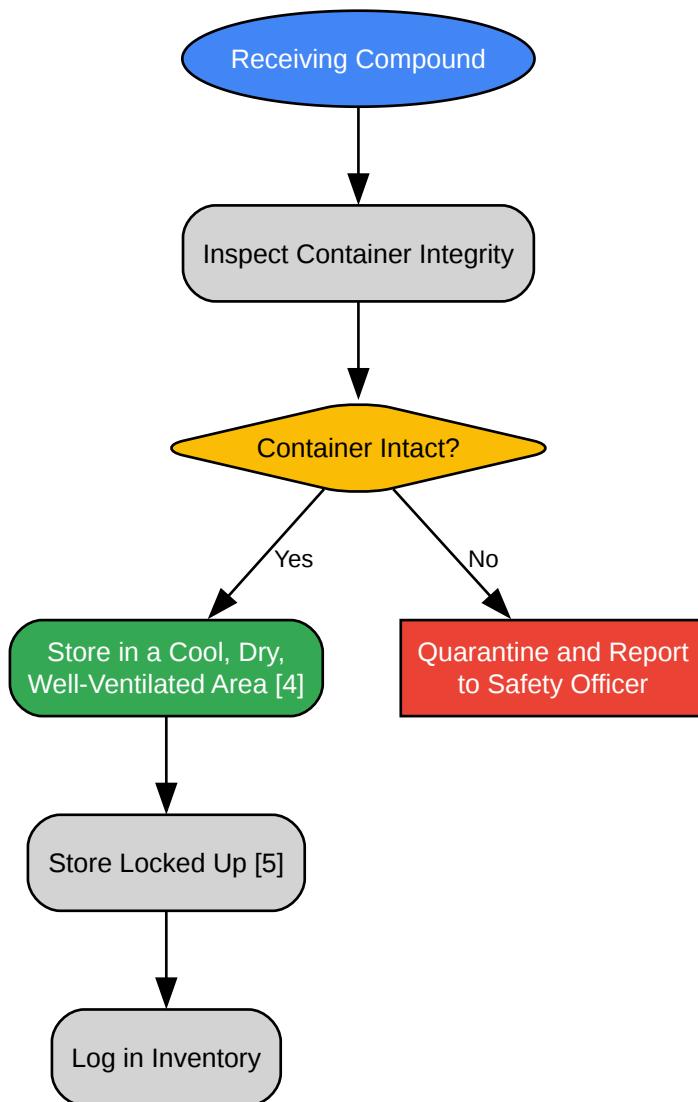
- Eye Contact: Rinse cautiously with water for several minutes, removing contact lenses if possible.[3] If eye irritation persists, get medical attention.[3]
- Inhalation: Move the person to fresh air and keep them in a position comfortable for breathing.[3] If you feel unwell, call a poison center or doctor.[3]
- Ingestion: Do NOT induce vomiting. Call a physician or poison control center immediately.[4]

FAQs: Storage

Q: What are the optimal storage conditions for this compound? A: Store in a cool, dry, and well-ventilated place.[6] Keep the container tightly closed to prevent moisture absorption and contamination.[5][6] The compound should be stored locked up.[3][4] Some suppliers may recommend cold-chain transportation, indicating that refrigeration could be beneficial for long-term stability.[7]

Q: Are there any incompatible materials I should avoid storing this compound with? A: While specific incompatibility data for this exact compound is not readily available, general principles for chlorinated and amine-containing compounds should be followed. Avoid storage with strong oxidizing agents, strong acids, and bases. The azepane moiety is a secondary amine, which can react with various electrophiles.[8]

Storage Decision Tree



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Caption: Decision tree for the proper storage of **1-(6-Chloropyridazin-3-yl)azepane**.

Section 4: Troubleshooting Experimental Issues

This section addresses potential challenges you might encounter during your experiments with **1-(6-Chloropyridazin-3-yl)azepane**.

FAQs: Solubility and Solution Preparation

Q: I'm having trouble dissolving the compound. What solvents are recommended? A: The solubility of related azepane derivatives often requires organic solvents. For biological assays, Dimethyl Sulfoxide (DMSO) is a common choice for creating stock solutions.[\[9\]](#) For chemical

reactions, a range of aprotic solvents like Tetrahydrofuran (THF), Dichloromethane (DCM), or Acetonitrile (MeCN) could be suitable, depending on the specific reaction conditions.[\[2\]](#) Always perform a small-scale solubility test before preparing a large batch.

Q: My solution appears cloudy or has precipitated over time. What could be the cause? A: Cloudiness or precipitation can result from several factors:

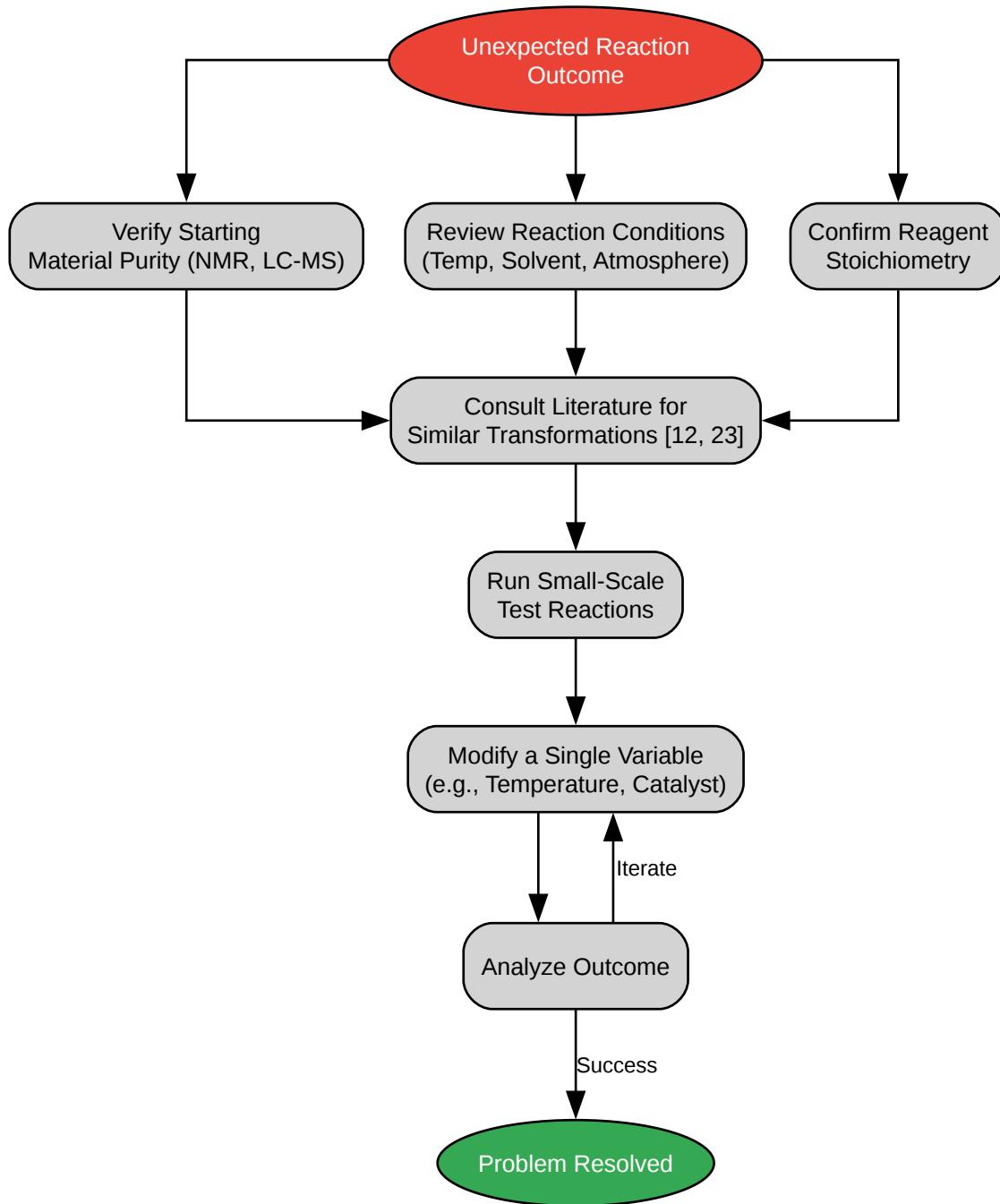
- Low Solubility: You may have exceeded the solubility limit in the chosen solvent. Try gentle warming or sonication, or consider a different solvent system.
- Instability: The compound might be degrading. This could be triggered by exposure to light, water, or incompatible substances in your solvent or vessel. Ensure you are using high-purity, dry solvents.
- Temperature Effects: Solubility is often temperature-dependent. If you prepared a saturated solution at a higher temperature, it might precipitate upon cooling to room temperature.

FAQs: Reaction Monitoring and Purity

Q: I am using this compound in a synthesis and the reaction is not proceeding as expected. What should I check? A:

- Reagent Purity: Verify the purity of your **1-(6-Chloropyridazin-3-yl)azepane** and other reagents. Impurities can inhibit or alter the course of a reaction.
- Reaction Conditions: The azepane nitrogen is a secondary amine and can act as a base or a nucleophile.[\[8\]](#) Ensure your reaction conditions (temperature, atmosphere, solvent) are appropriate for the intended transformation. For instance, reactions involving this amine may require an inert atmosphere (e.g., nitrogen or argon) to prevent side reactions with air or moisture.
- Chloropyridazine Reactivity: The chloro-substituent on the pyridazine ring is susceptible to nucleophilic aromatic substitution. If your reaction mixture contains other nucleophiles, you might observe side products.

Troubleshooting Workflow: Unexpected Reaction Outcome



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Caption: A systematic workflow for troubleshooting unexpected chemical reaction outcomes.

Section 5: Spill and Waste Disposal

Proper management of spills and waste is crucial for laboratory safety and environmental protection.

Spill Response Protocol

- Evacuate: Ensure all non-essential personnel evacuate the immediate area.
- Ventilate: Increase ventilation in the area, if safe to do so.
- Contain: Prevent further spread of the spill using an inert absorbent material (e.g., vermiculite, sand, or earth).^{[3][6]} Do not use combustible materials like sawdust.
- Neutralize (if applicable and safe): For small spills, and if you are trained to do so, cautiously neutralize any potential acidic or basic conditions. Given the amine functional group, this compound is basic.
- Collect: Carefully sweep or scoop the absorbed material into a suitable, labeled container for hazardous waste.^[5]
- Decontaminate: Clean the spill area thoroughly with an appropriate solvent, followed by soap and water.
- Dispose: Dispose of the contaminated materials and cleaning supplies as hazardous waste according to local, state, and federal regulations.^{[3][5]}

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